

# Technical Support Center: Tilpisertib Fosmecarbil TFA

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## Compound of Interest

Compound Name: *Tilpisertib fosmecarbil tfa*

Cat. No.: *B15579698*

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Tilpisertib fosmecarbil TFA**.

## Frequently Asked Questions (FAQs)

What is **Tilpisertib fosmecarbil TFA**?

**Tilpisertib fosmecarbil TFA** is the trifluoroacetic acid (TFA) salt form of Tilpisertib. It is an inhibitor of serine/threonine kinase with anti-inflammatory activity.<sup>[1]</sup> The compound is also known by its former name, GS-5290, and is under investigation for the treatment of moderately to severely active ulcerative colitis.<sup>[2][3][4]</sup>

What are the primary uses of **Tilpisertib fosmecarbil TFA** in a research setting?

In a research context, **Tilpisertib fosmecarbil TFA** is primarily used for in vitro and in vivo studies investigating its mechanism of action as a serine/threonine kinase inhibitor and its potential therapeutic effects related to inflammation.

What are the shipping conditions for this compound?

**Tilpisertib fosmecarbil TFA** is typically shipped at room temperature in the continental US, though conditions may vary for other locations.<sup>[1]</sup>

## Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Tilpisertib fosmecarbil TFA**. Below is a summary of recommended storage conditions for both the solid compound and prepared stock solutions.

| Form           | Storage Temperature | Duration | Special Conditions   |
|----------------|---------------------|----------|--|
| Solid Compound | Room Temperature    | Varies   | Store in a dry place, away from moisture.                    |
| Stock Solution | -80°C               | 6 months | Sealed storage, protected from moisture. <a href="#">[1]</a> |
| Stock Solution | -20°C               | 1 month  | Sealed storage, protected from moisture. <a href="#">[1]</a> |

## Experimental Protocols

### Preparation of a Stock Solution

The following protocol outlines the preparation of a stock solution of **Tilpisertib fosmecarbil TFA**. The choice of solvent will depend on the specific experimental requirements.

Materials:

- **Tilpisertib fosmecarbil TFA** solid
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride)
- 20% SBE- $\beta$ -CD in Saline

- Corn Oil
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

#### Procedure:

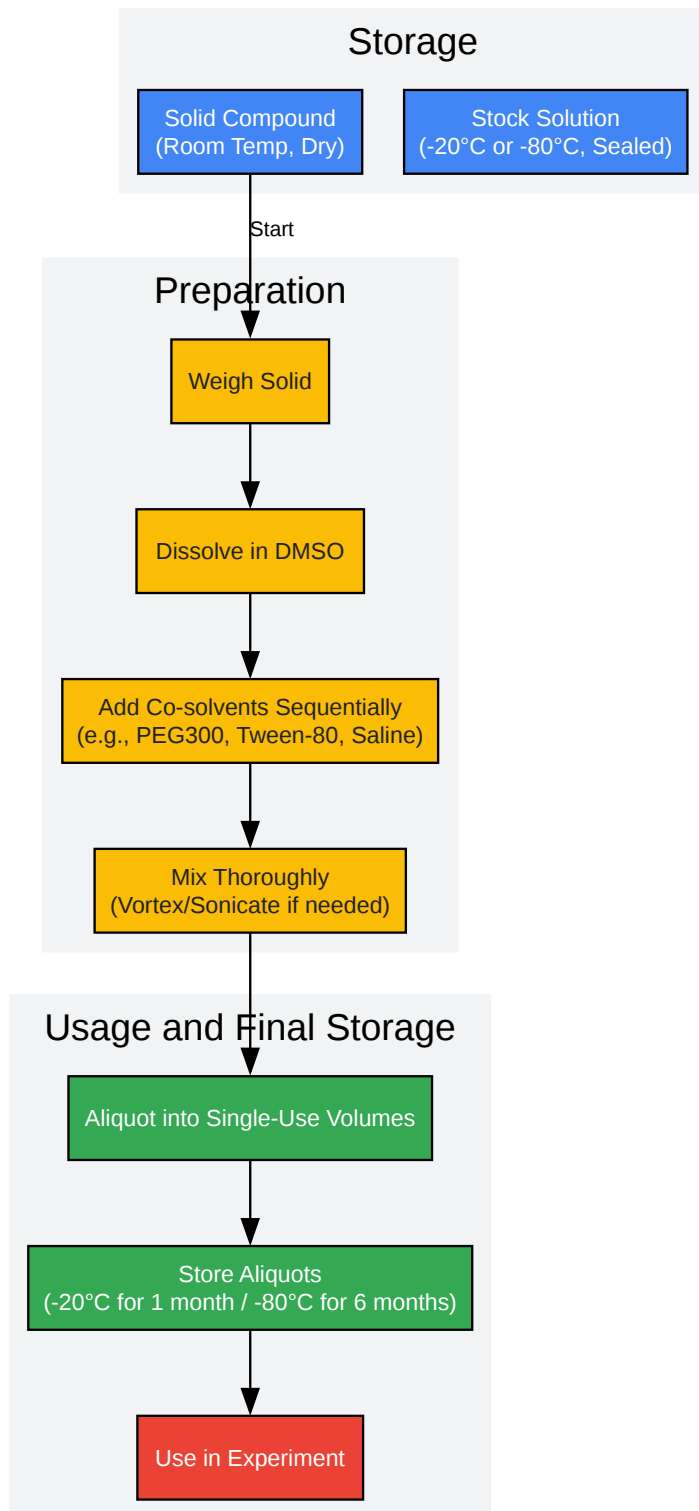
- Solvent Selection: Choose an appropriate solvent system based on the desired final concentration and vehicle for your experiment. Several protocols have been established to achieve a concentration of at least 2.5 mg/mL (2.90 mM).[1]
  - Protocol 1 (Aqueous Formulation): 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. [1]
  - Protocol 2 (Cyclodextrin Formulation): 10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline).[1]
  - Protocol 3 (Oil-based Formulation): 10% DMSO, 90% Corn Oil.[1]
- Reconstitution:
  - Begin by dissolving **Tilpisertib fosmecarbil TFA** in DMSO to create an initial concentrated stock. For example, to prepare a 25 mg/mL stock in DMSO.
  - Add the remaining solvents sequentially as specified in the chosen protocol. For instance, in Protocol 1, after dissolving in DMSO, add PEG300 and mix thoroughly. Then, add Tween-80 and mix again, followed by the final addition of saline.[1]
- Ensuring Dissolution: If precipitation or phase separation is observed during preparation, gentle heating and/or sonication can be used to facilitate complete dissolution.[1]
- Aliquoting and Storage: Once a clear solution is obtained, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1] Ensure the storage containers are sealed tightly to protect from moisture.[1]

## Troubleshooting Guide

| Issue                                    | Potential Cause   | Recommended Solution  |
|--|---|---|
| Precipitation upon adding aqueous buffer | The compound has limited solubility in aqueous solutions. The final concentration of the organic solvent (e.g., DMSO) may be too low. | Use a formulation with solubilizing agents like PEG300, Tween-80, or cyclodextrins (SBE- $\beta$ -CD) as outlined in the experimental protocols. <sup>[1]</sup> Ensure the order of solvent addition is followed correctly. Gentle warming or sonication may also help redissolve the precipitate. <sup>[1]</sup> |
| Inconsistent experimental results        | Degradation of the compound due to improper storage or multiple freeze-thaw cycles. Inaccurate concentration of the stock solution.   | Prepare fresh stock solutions and aliquot them into single-use volumes to avoid repeated freezing and thawing. <sup>[1]</sup> Always use a freshly thawed aliquot for each experiment. Re-verify the calculations for the stock solution concentration.   |
| Phase separation in the final solution   | Immiscibility of the solvents at the prepared ratios.   | Ensure thorough mixing, including vortexing, after the addition of each solvent. The use of surfactants like Tween-80 is intended to prevent this. <sup>[1]</sup> If the issue persists, consider preparing the solution fresh before each use.   |

## Visualized Workflow for Storage and Handling

## Workflow for Tilpisertib Fosmecarbil TFA Handling



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Caption: Logical workflow for the proper storage and handling of **Tilpisertib fosmecarbil TFA**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)